

Personal protective equipment for handling 3-Oxobutanenitrile

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Oxobutanenitrile

Cat. No.: B1585553

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Essential Safety and Handling Guide for 3-Oxobutanenitrile

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **3-Oxobutanenitrile** (CAS No. 2469-99-0). Adherence to these protocols is essential for ensuring laboratory safety and operational integrity.

Chemical and Physical Properties

3-Oxobutanenitrile, also known as acetoacetonitrile or cyanoacetone, is a colorless to pale yellow liquid.^{[1][2][3]} It is recognized as a versatile intermediate in the synthesis of pharmaceuticals and other fine chemicals.^{[1][4]}

Property	Value
CAS Number	2469-99-0[5][6]
Molecular Formula	C ₄ H ₅ NO[1][6][7]
Molecular Weight	83.09 g/mol [6][7]
Appearance	Colorless to pale yellow liquid[1][3]
Boiling Point	120-125°C (101.3 kPa)[8]
Flash Point	28.5°C / 83.3°F[9]
Density	~1.0 g/cm ³ [2][9]
Solubility	Slightly soluble in water[1][4][8]

Hazard Identification and Personal Protective Equipment (PPE)

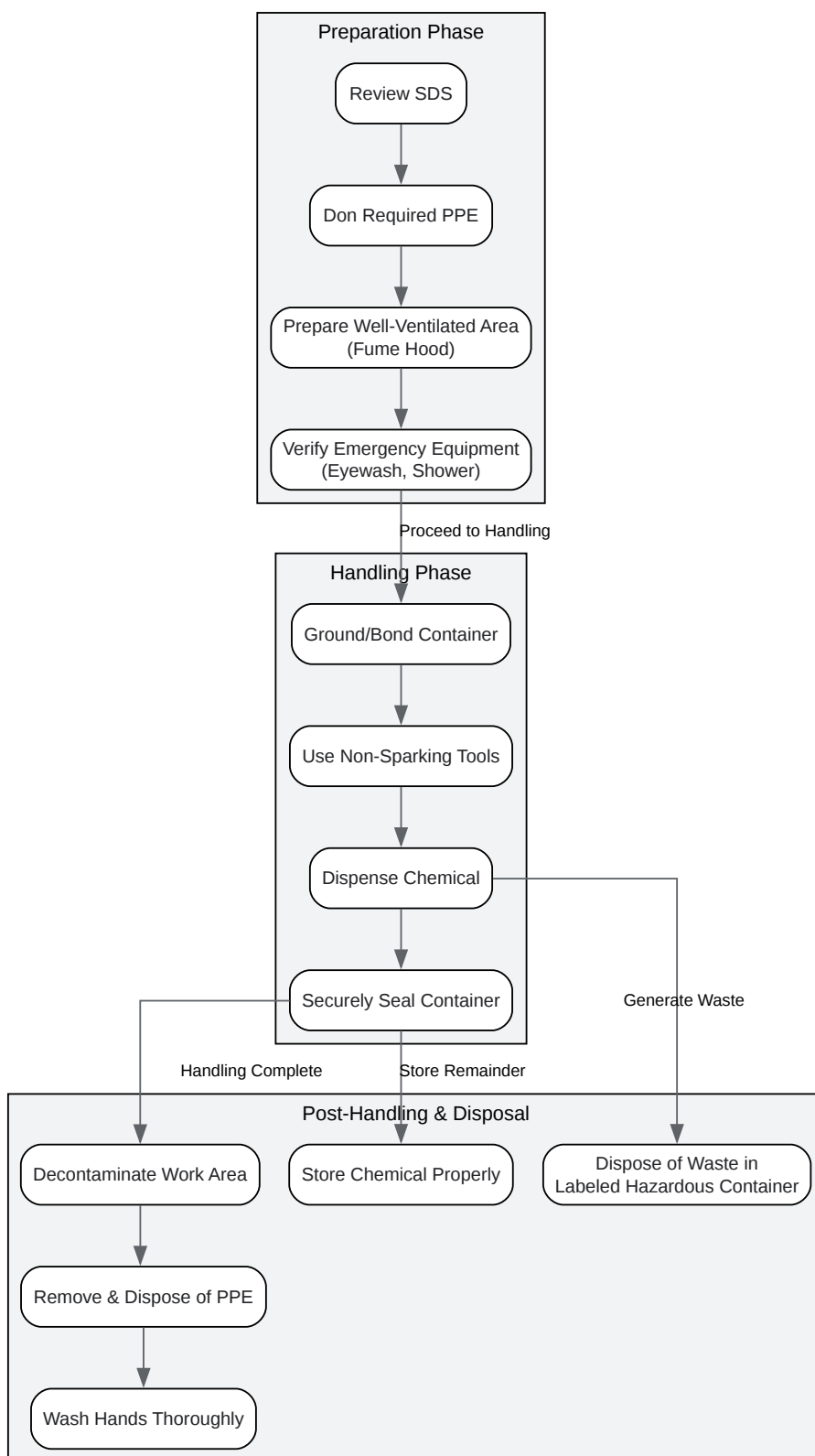
3-Oxobutanenitrile is classified as hazardous. It is harmful if swallowed, in contact with skin, or inhaled.[4][5][10] It causes skin irritation, serious eye irritation, and may cause respiratory irritation.[4][5][10] It is also a flammable liquid and vapor.[3]

PPE Category	Equipment Specification	Rationale
Eye & Face Protection	Tight-sealing safety goggles and face shield.	Protects against splashes and vapors causing serious eye irritation.[5][10]
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).	Prevents skin contact, as the substance is toxic and causes irritation.[5][10]
Skin & Body Protection	Lab coat and appropriate protective clothing.	Minimizes the risk of skin exposure.[5]
Respiratory Protection	NIOSH/MSHA or EN 149 approved respirator.	Required when working outside a fume hood or if exposure limits are exceeded. [5]

Operational and Disposal Plans

A systematic approach to handling, storage, and disposal is crucial for mitigating the risks associated with **3-Oxobutanenitrile**.

Experimental Workflow Diagram



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Caption: Workflow for the safe handling and disposal of **3-Oxobutanenitrile**.

Detailed Protocols

Handling and Storage Protocol

- Preparation: Before handling, thoroughly review the Safety Data Sheet (SDS).^[5] Ensure a chemical fume hood is operational and that an eyewash station and safety shower are readily accessible.^[5]
- Personal Protective Equipment: Don all required PPE as specified in the table above.
- Handling:
 - Work exclusively within a well-ventilated area or a chemical fume hood.^[5]^[10]
 - Ground and bond containers during transfer to prevent static discharge.^[3] Use only non-sparking tools.^[3]
 - Avoid breathing vapors or mists.^[5]
 - Prevent contact with skin and eyes.^[5]
 - Do not eat, drink, or smoke in the handling area.^[5]^[10]
 - After use, ensure the container is tightly closed.^[5]^[10]
- Storage:
 - Store in a cool, dry, and well-ventilated place, away from incompatible materials such as acids and strong oxidizing agents.^[4]^[5]^[10]
 - Keep containers tightly sealed and store in a locked cabinet or designated chemical storage area.^[5]^[10]
 - Some suppliers recommend storing in a freezer (under -20°C) under an inert atmosphere.^[2]^[9]

Emergency Procedures: Spills and Exposures

- Spill Response:

- Minor Spill: Alert personnel in the immediate area. Wearing appropriate PPE, absorb the spill with an inert, non-combustible material like sand or vermiculite.[10] Collect the material into a suitable, labeled container for hazardous waste disposal.[10]
- Major Spill: Evacuate the area immediately. Alert emergency services and your institution's environmental health and safety office.[10][11]
- Exposure Response:
 - Inhalation: Immediately move the affected person to fresh air. If they feel unwell, seek medical attention by calling a physician or poison control center.[5]
 - Skin Contact: Remove contaminated clothing immediately.[5] Wash the affected skin area with plenty of soap and water for at least 15 minutes.[5] Seek medical attention if irritation persists.[5]
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids.[5] Remove contact lenses if present and easy to do.[5] Seek immediate medical attention.[5]
 - Ingestion: Rinse the mouth with water.[5] Call a physician or poison control center immediately.[1][5] Do not induce vomiting.

Disposal Plan

- Waste Collection: All waste materials containing **3-Oxobutanenitrile**, including contaminated absorbents and disposable PPE, must be collected in a clearly labeled, leak-proof container designated for hazardous chemical waste.[5][12]
- Waste Classification: This chemical waste must be classified as hazardous.[5] The proper shipping name is "NITRILES, LIQUID, TOXIC, N.O.S.".[4][5][10]
- Disposal: Do not empty into drains.[5] Disposal must be conducted through an approved waste disposal plant.[3][5] Follow all local, regional, and national regulations for hazardous waste disposal.[5]

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- To cite this document: BenchChem. [Personal protective equipment for handling 3-Oxobutanenitrile]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1585553#personal-protective-equipment-for-handling-3-oxobutanenitrile]

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